

A Technical Guide to the Synthetic Applications of Diethylsulfamide in Modern Organic Chemistry

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **Diethylsulfamide**

Cat. No.: **B1368387**

[Get Quote](#)

Abstract: This technical guide provides an in-depth exploration of the potential applications of **N,N'-Diethylsulfamide** (CAS No. 6104-21-8) in the field of organic synthesis. While the sulfamide moiety is recognized for its significance in medicinal chemistry, the specific utility of **diethylsulfamide** as a synthetic tool remains an area ripe for exploration. This document synthesizes established principles of sulfonamide and sulfamide chemistry to delineate the role of **diethylsulfamide** as a robust directing group in transition metal-catalyzed C-H functionalization, a stable protecting group for amines, and a foundational building block for the synthesis of more complex, high-value sulfamides. Detailed mechanistic discussions, validated experimental protocols, and comparative data are presented to provide researchers, chemists, and drug development professionals with a comprehensive resource for leveraging this versatile reagent in their synthetic endeavors.

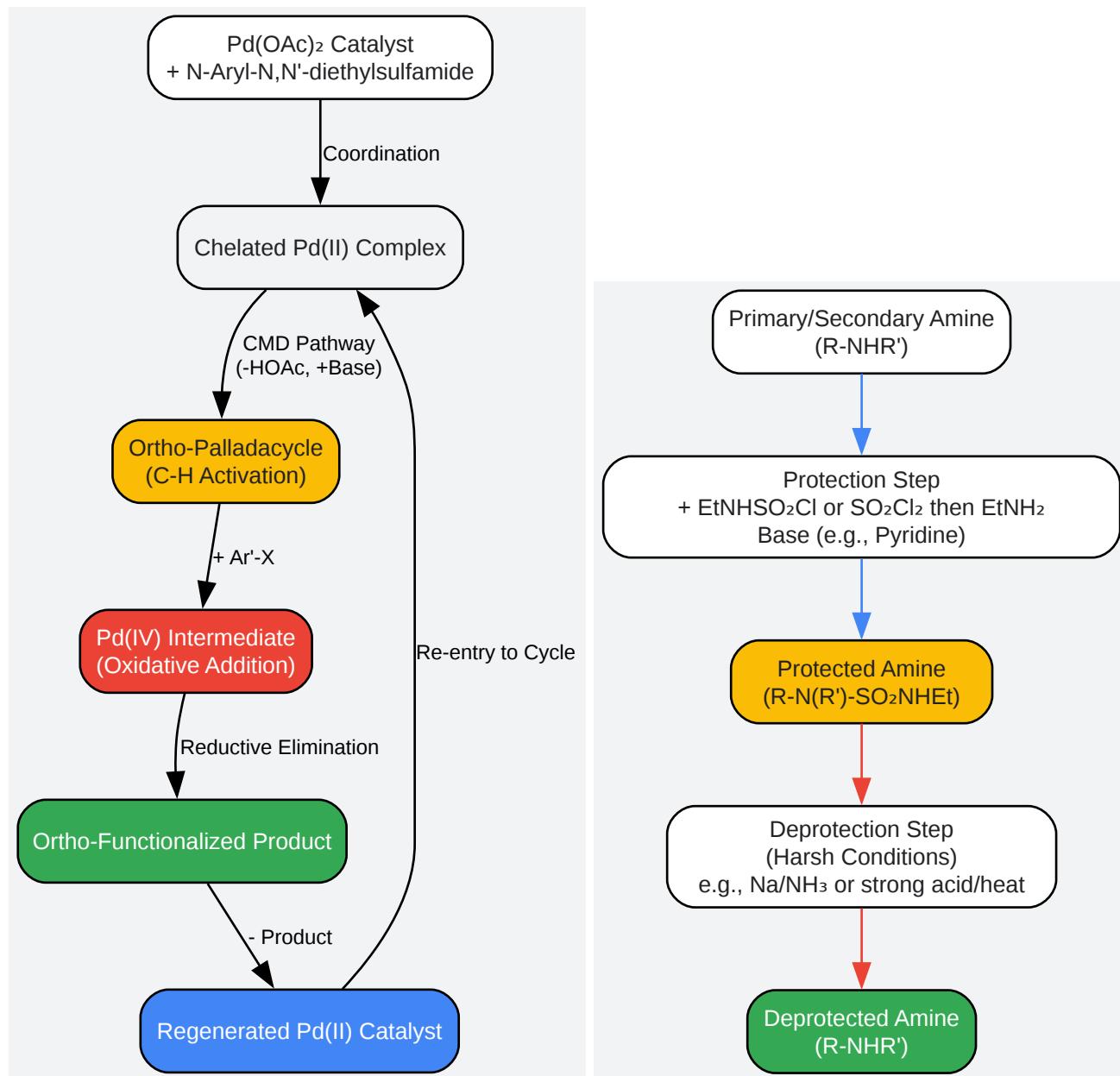
Introduction to Diethylsulfamide: Structure and Significance

N,N'-Diethylsulfamide is a symmetrically substituted sulfamide characterized by a central sulfuryl group bonded to two ethylamino substituents. Its fundamental properties are summarized below.

Chemical Structure and Properties:

- Molecular Formula: C₄H₁₂N₂O₂S[1]

- Molecular Weight: 152.22 g/mol [1]
- IUPAC Name: N-(ethylsulfamoyl)ethanamine[1]
- Synonyms: **Diethylsulfamide**, **N,N'-Diethylsulfamide**[1]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N,N'-Diethylsulfamide | C4H12N2O2S | CID 219236 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Technical Guide to the Synthetic Applications of Diethylsulfamide in Modern Organic Chemistry]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1368387#potential-applications-of-diethylsulfamide-in-organic-synthesis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com